

5-Aminoacenaphthene: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Aminoacenaphthene

Cat. No.: B109410

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This technical guide provides a comprehensive overview of **5-Aminoacenaphthene**, a key intermediate in the synthesis of various functional molecules. This document is intended for researchers, scientists, and drug development professionals, offering in-depth information on its chemical properties, synthesis, and potential applications.

Core Chemical Data

5-Aminoacenaphthene, with the CAS number 4657-93-6, is a derivative of acenaphthene, a polycyclic aromatic hydrocarbon.^[1] Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	4657-93-6	PubChem ^[1]
Molecular Formula	C ₁₂ H ₁₁ N	PubChem ^[1]
Molecular Weight	169.22 g/mol	PubChem ^[1]
Predicted XLogP3	3.3	PubChem ^[1]
Monoisotopic Mass	169.089149355 Da	PubChem ^[1]

Synthesis of 5-Aminoacenaphthene

The synthesis of **5-Aminoacenaphthene** can be achieved through the reduction of 5-nitroacenaphthene. A detailed experimental protocol is provided below.

Experimental Protocol: Synthesis of 5-Aminoacenaphthene[2]

Materials:

- 5-nitroacenaphthene (containing 15% of the 3-nitro isomer)
- Tetrahydrofuran (THF)
- Acetic acid
- 10% Palladium on carbon (Pd/C)
- Celite
- Methylene chloride
- Activated charcoal
- Cyclohexane
- Ethyl acetate

Procedure:

- Dissolve 40 g of 5-nitroacenaphthene in a mixture of 150 ml of tetrahydrofuran and 25 ml of acetic acid.
- To this solution, add 1.0 g of 10% Pd/C.
- Hydrogenate the mixture at 40 psi at room temperature for 2 hours.
- Filter the mixture through a bed of celite.
- Concentrate the filtrate in vacuo. The resulting solid may darken upon exposure to air.

- Redissolve the material in methylene chloride and decolorize with activated charcoal.
- Recrystallize the product from a mixture of cyclohexane:ethyl acetate (3:1) to yield 8.3 g of **5-Aminoacenaphthene**.
- Confirm the purity of the major 5-amino isomer using Thin Layer Chromatography (TLC).

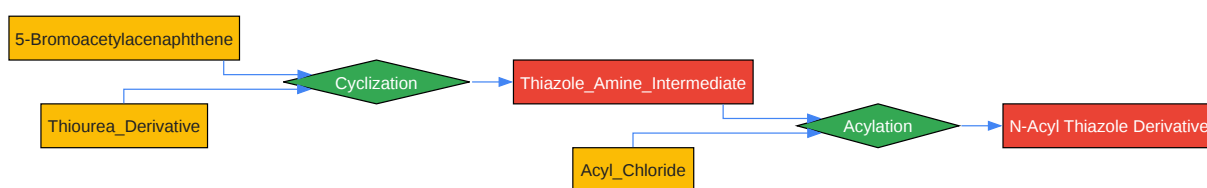
Synthesis of **5-Aminoacenaphthene** Workflow

Applications in Drug Discovery and Synthesis of Derivatives

5-Aminoacenaphthene serves as a versatile building block for the synthesis of various derivatives with potential biological activities. Notably, acenaphthene derivatives have been investigated for their antitumor properties.

Synthesis of Thiazole Derivatives of Acenaphthene

A general synthetic route to novel acenaphthene derivatives containing a thiazole backbone has been reported, with some compounds exhibiting promising antitumor activity against human solid tumor cell lines.

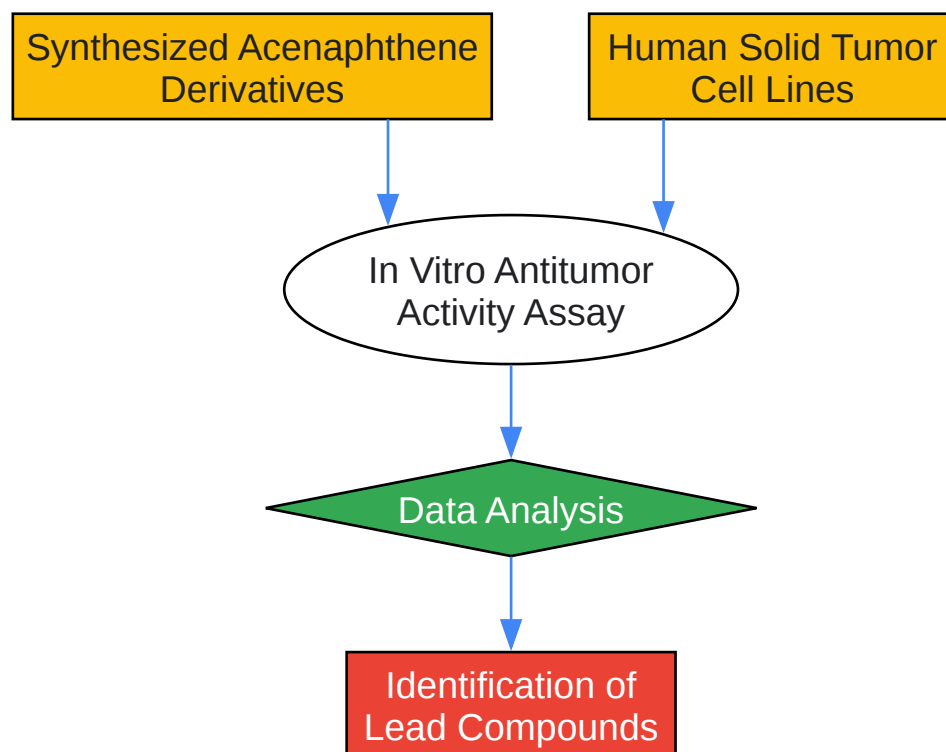


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General Synthesis of Acenaphthene Thiazole Derivatives

Antitumor Activity Screening

The synthesized acenaphthene derivatives can be evaluated for their antitumor activities against various human solid tumor cell lines. A typical workflow for such a screening is outlined below.



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Antitumor Activity Screening Workflow

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References

- 1. 5-Aminoacenaphthene | C₁₂H₁₁N | CID 62547 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Aminoacenaphthene: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109410#5-aminoacenaphthene-cas-number-and-molecular-weight]

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